

The Solubility Profile of Coumarin 500: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Coumarin 500

CAS No.: 52840-38-7

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An In-depth Examination of the Solubility of **Coumarin 500** in Aqueous and Organic Solvents, Including Experimental Protocols for Determination.

This technical guide provides a comprehensive overview of the solubility of **Coumarin 500** (7-(ethylamino)-4-(trifluoromethyl)-2H-1-benzopyran-2-one), a widely utilized laser dye. The information is intended for researchers, scientists, and professionals in the field of drug development who require a thorough understanding of this compound's solubility characteristics for its application in various experimental and developmental contexts.

Introduction to Coumarin 500

Coumarin 500, with the chemical formula $C_{12}H_{10}F_3NO_2$, is a fluorescent dye belonging to the coumarin family.^[1] It is recognized for its utility as a laser dye and a fluorochrome.^[1] Its chemical structure features a trifluoromethyl group at the 4-position and an ethylamino group at the 7-position of the benzopyran-2-one core. This substitution pattern significantly influences its photophysical properties and its solubility in different media. Understanding the solubility of **Coumarin 500** is critical for its effective use in solution-based applications, such as in dye lasers and as a fluorescent probe.

Solubility of Coumarin 500

The solubility of a compound is a fundamental physical property that dictates its utility in various applications. For **Coumarin 500**, its performance as a laser dye is directly dependent on its ability to dissolve in suitable solvents to achieve the desired concentration for efficient lasing action.

Aqueous Solubility

Coumarin 500 is reported to be insoluble in water.^[2] This low aqueous solubility is a common characteristic of many organic dyes with a predominantly non-polar molecular structure.

Solubility in Organic Solvents

While comprehensive quantitative data on the maximum solubility of **Coumarin 500** in a wide range of organic solvents is not readily available in the public domain, data from its application in dye lasers provides an indication of its solubility to at least the concentrations used in those applications. The following table summarizes these concentrations, which can be considered as a baseline for its minimum solubility in these solvents.

Solvent System	Concentration (Molar)	Reference
Methanol/Water (1:1)	Not Specified	[3]
Ethanol	1×10^{-3} M	[3]
p-Dioxane/Methanol (95:5)	12.5×10^{-3} M	[3]
Methanol	8.2×10^{-3} M (osc), 7×10^{-3} M (amp)	[3]
Methanol	12.5×10^{-3} M	[3]
Methanol	5×10^{-3} M	[3]
Ethanol	1×10^{-2} M	[3]
Ethanol	1×10^{-3} M	[3]
Methanol	1×10^{-3} M	[3]
Ethanol	5×10^{-3} M	[3]
Methanol	5.0×10^{-3} M (osc), 2.0×10^{-3} M (amp)	[3]
Methanol	1.6×10^{-3} M (osc), 3.7×10^{-4} M (amp)	[3]
p-Dioxane	5.4×10^{-3} M	[3]
p-Dioxane	25mg/20ml	[3]
Ethanol	Not Specified	[3]
Ethanol	1×10^{-2} M	[3]
Methanol	48mg/20ml	[3]
Ethanol	5.4×10^{-3} M	[3]

Note: The concentrations listed above are for lasing applications and may not represent the saturation solubility of **Coumarin 500** in the respective solvents.

For context, the following table provides solubility data for other related coumarin compounds. It is crucial to note that this data is not for **Coumarin 500** and should only be used as a general reference for the solubility behavior of the coumarin class of compounds.

Compound	Solvent	Solubility	Reference
Coumarin (unsubstituted)	Water (cold)	1 g in 400 mL	[4]
Coumarin (unsubstituted)	Water (boiling)	1 g in 50 mL	[4]
Coumarin (unsubstituted)	Chloroform (25 °C)	49.4 g/100 g	[4]
Coumarin (unsubstituted)	Pyridine (20-25 °C)	87.7 g/100 g	[4]
7-Methoxycoumarin	Ethanol	~5 mg/mL	[5]
7-Methoxycoumarin	DMSO	~10 mg/mL	[5]
7-Methoxycoumarin	Dimethylformamide (DMF)	~10 mg/mL	[5]
7-Amino-4-(trifluoromethyl)coumarin	DMSO	100 mg/mL	[6]

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a fluorescent compound like **Coumarin 500**. This method is based on the principle of creating a saturated solution and then quantifying the concentration of the dissolved solute.

Materials and Equipment

- **Coumarin 500**
- Selected organic solvents (e.g., ethanol, methanol, DMSO, acetone, etc.)

- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath
- Centrifuge
- UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

Procedure

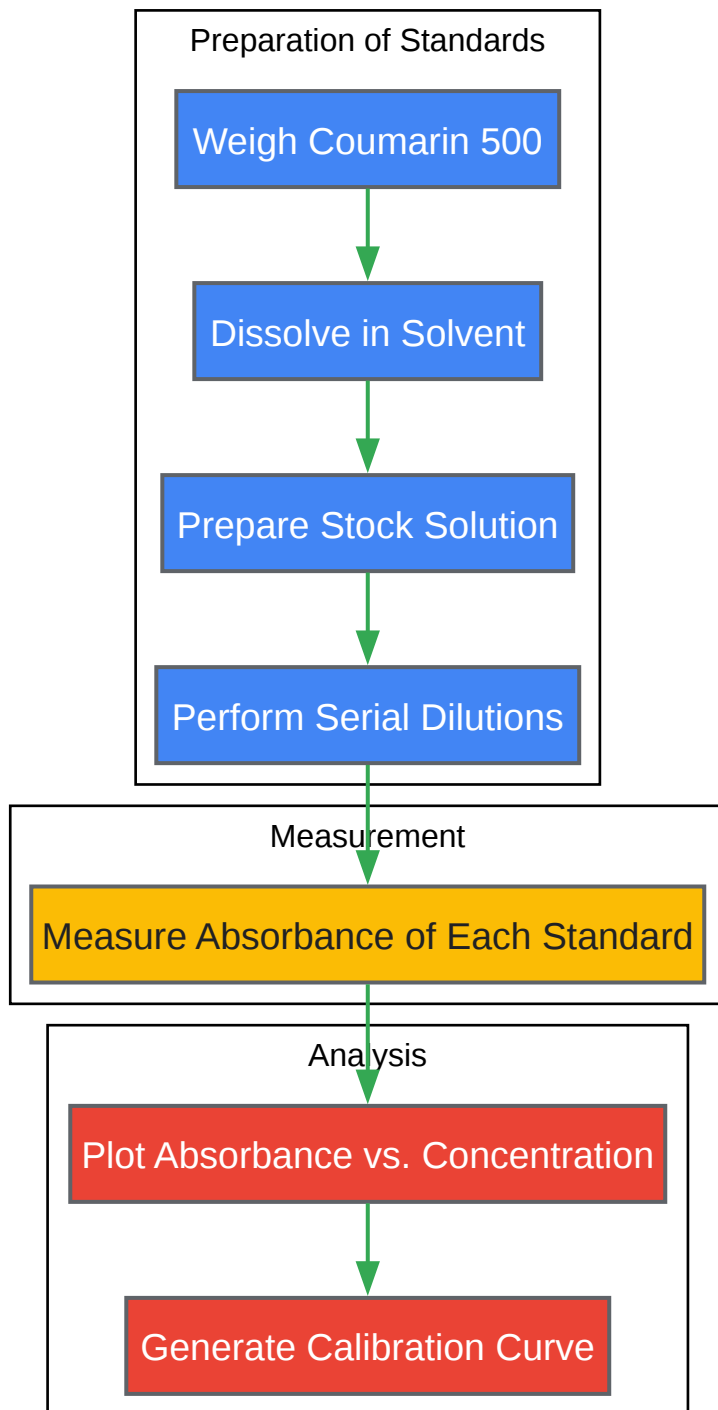
- Preparation of Standard Solutions:
 - Prepare a series of standard solutions of **Coumarin 500** of known concentrations in the solvent of interest.
 - Measure the absorbance of these solutions at the wavelength of maximum absorbance (λ_{max}) of **Coumarin 500** in that solvent to generate a calibration curve (Absorbance vs. Concentration). The λ_{max} for **Coumarin 500** in ethanol is approximately 395 nm.[\[7\]](#)
- Preparation of Saturated Solution:
 - Add an excess amount of **Coumarin 500** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.
 - Place the vial in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C) to reach equilibrium. The solution should be agitated for a sufficient period (e.g., 24-48 hours) to ensure saturation.
- Sample Preparation and Analysis:
 - After the equilibration period, allow the solution to stand undisturbed for a few hours to allow the excess solid to settle.

- Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
- To remove any remaining suspended particles, filter the supernatant through a 0.22 μm syringe filter into a clean vial.
- Dilute the filtered saturated solution with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution using the UV-Vis spectrophotometer at the predetermined λ_{max} .
- Calculation of Solubility:
 - Using the equation of the calibration curve, determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor. This value represents the solubility of **Coumarin 500** in the specific solvent at the experimental temperature.

Visualizing the Experimental Workflow

The following diagrams illustrate the key workflows for determining the solubility of **Coumarin 500**.

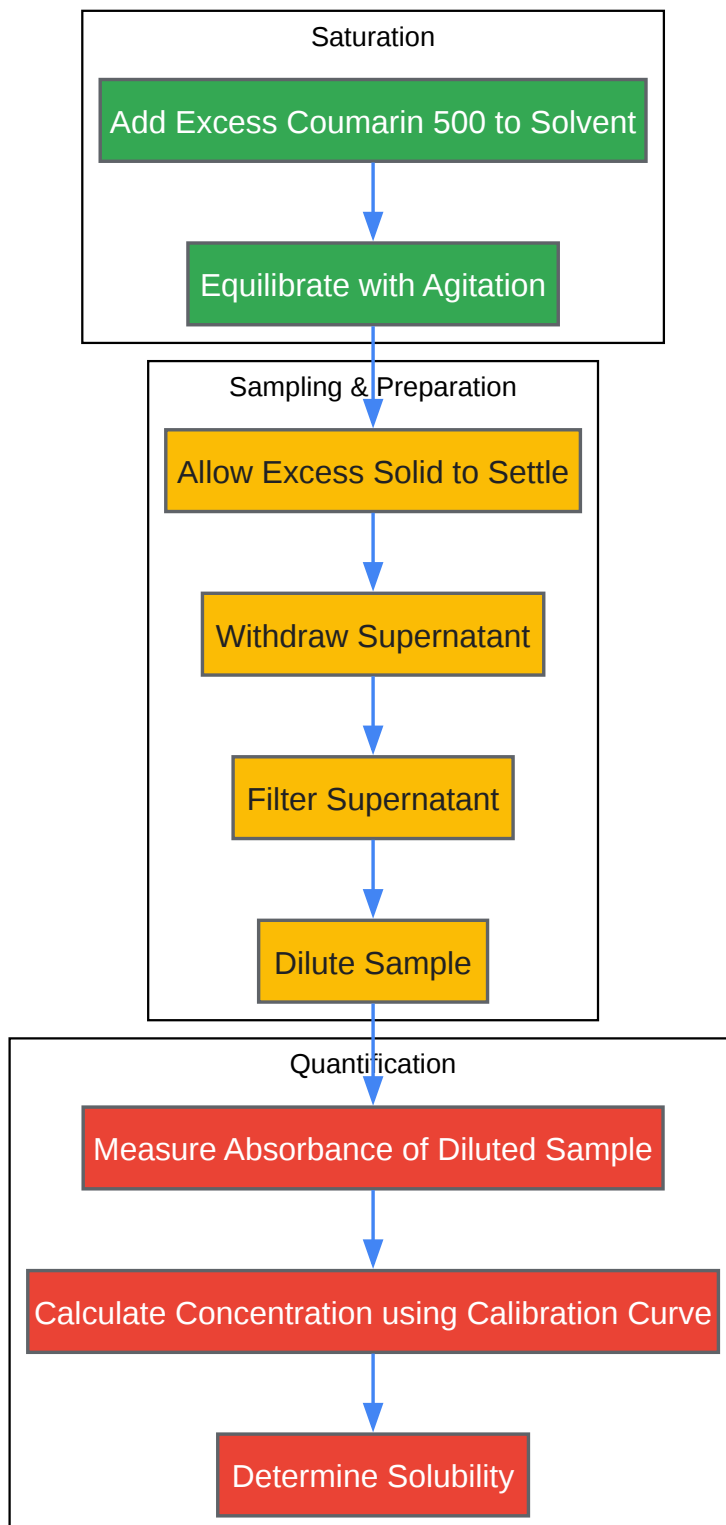
Workflow for Calibration Curve Generation



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Caption: Workflow for generating a calibration curve for solubility determination.

Workflow for Saturated Solution Analysis

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Caption: Workflow for analyzing a saturated solution to determine solubility.

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